

chemical properties of D-gluconic acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
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An In-depth Technical Guide to the Chemical Properties of D-Gluconic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of D-gluconic acid, an oxidized form of D-glucose. D-gluconic acid and its salts, known as gluconates, are utilized across various industries, including pharmaceuticals, food and beverage, and industrial cleaning, owing to their mild, non-corrosive nature and excellent chelating abilities.[1][2] This document presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations of key chemical equilibria and experimental workflows to support research and development activities.

Chemical Identity and Structure

D-**gluconic acid** is a carboxylic acid with the molecular formula $C_6H_{12}O_7$.[3] Its structure consists of a six-carbon chain with five hydroxyl (-OH) groups and a terminal carboxylic acid (-COOH) group, corresponding to the open-chain form of glucose.[2] In aqueous solutions, D-**gluconic acid** exists in equilibrium with its cyclic esters, primarily glucono- δ -lactone and to a lesser extent, glucono- γ -lactone.[3][4] This equilibrium is a critical aspect of its chemical behavior.

Physicochemical Properties

The physicochemical properties of D-**gluconic acid** are summarized in the tables below. These properties are fundamental for its application in various formulations and chemical processes.

[5][6][11]

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Table 1: General and Physical Properties of D-Gluconic

Acid Property Value Source(s) Molecular Formula C₆H₁₂O₇ [4][5] Molar Mass 196.16 g/mol [4][5] White crystalline powder or colorless to light yellow, clear, **Appearance** [3][4][6] syrupy liquid (for aqueous solutions) **Melting Point** 131 °C (anhydrous) [2][4][5][6][7] ~102 °C (for 50% aqueous **Boiling Point** [8][9][10] solution)

1.23 - 1.25 g/cm3 at 20-25 °C

Table 2: Solubility and Partition Coefficient of D-

Mildly acidic

Gluconic Acid

Density

Taste

Property	Value	Source(s)
Solubility in Water	316 g/L; Freely soluble	[2][4][5]
Solubility in Alcohol	Slightly soluble	[3][5]
Solubility in Ether	Insoluble	[3][5]
LogP (Octanol/Water)	-1.87 (estimated)	[5][6]

Table 3: Acidity and Optical Properties of D-Gluconic Acid



Property	Value	Source(s)
рКа	3.6 - 3.86 at 25 °C	[2][5][12]
Specific Optical Rotation	Mutarotatory in water; values ranging from -3.49° to +15.5° have been reported	[5]

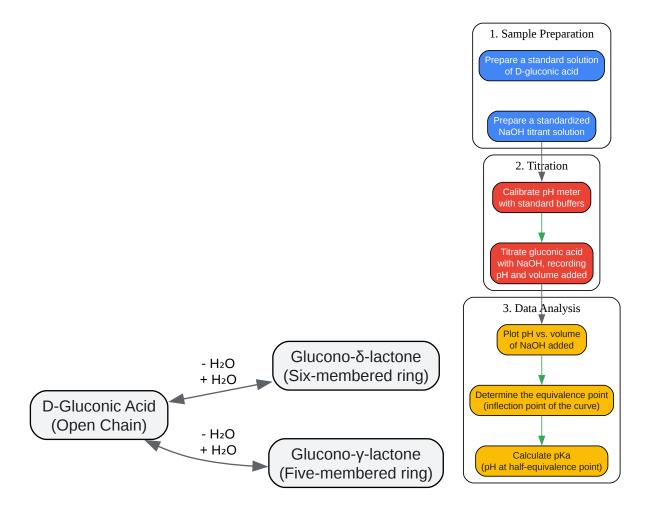
Chemical Reactivity and Stability

- Acidity: As a carboxylic acid, D-gluconic acid is a mild organic acid that readily forms
 gluconate salts with bases.[1] In aqueous solution at neutral pH, the gluconate anion is the
 predominant species.[3]
- Chelation: The gluconate anion is an excellent chelating agent, forming stable complexes with various di- and trivalent metal cations such as calcium (Ca²⁺), iron (Fe²⁺/Fe³⁺), copper (Cu²⁺), and aluminum (Al³⁺), particularly in alkaline solutions.[1][2][4] This property is exploited in cleaning, industrial, and pharmaceutical applications to prevent mineral precipitation.[1]
- Stability: D-gluconic acid is stable under normal storage and handling conditions.[13][14] It is a non-corrosive, non-volatile, and biodegradable compound.[1]
- Incompatibilities: It is incompatible with strong oxidizing agents.[14][15]
- Decomposition: Upon combustion, it can produce carbon monoxide and other carbon oxides.
 [6][14]

Key Chemical Equilibria and Workflows Aqueous Equilibrium

In an aqueous environment, D-**gluconic acid** establishes a dynamic equilibrium with its intramolecular esters, the five-membered glucono- γ -lactone and the six-membered glucono- δ -lactone. This lactonization is a key feature of its chemistry.





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- To cite this document: BenchChem. [chemical properties of D-gluconic acid]. BenchChem,
 [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b10763044#chemical-properties-of-d-gluconic-acid]

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